

Application Note: Quantification of Fluazifop-butyl and its Metabolites using LC-MS/MS

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Compound of Interest

Compound Name: *Fluazifop-butyl*

Cat. No.: *B166162*

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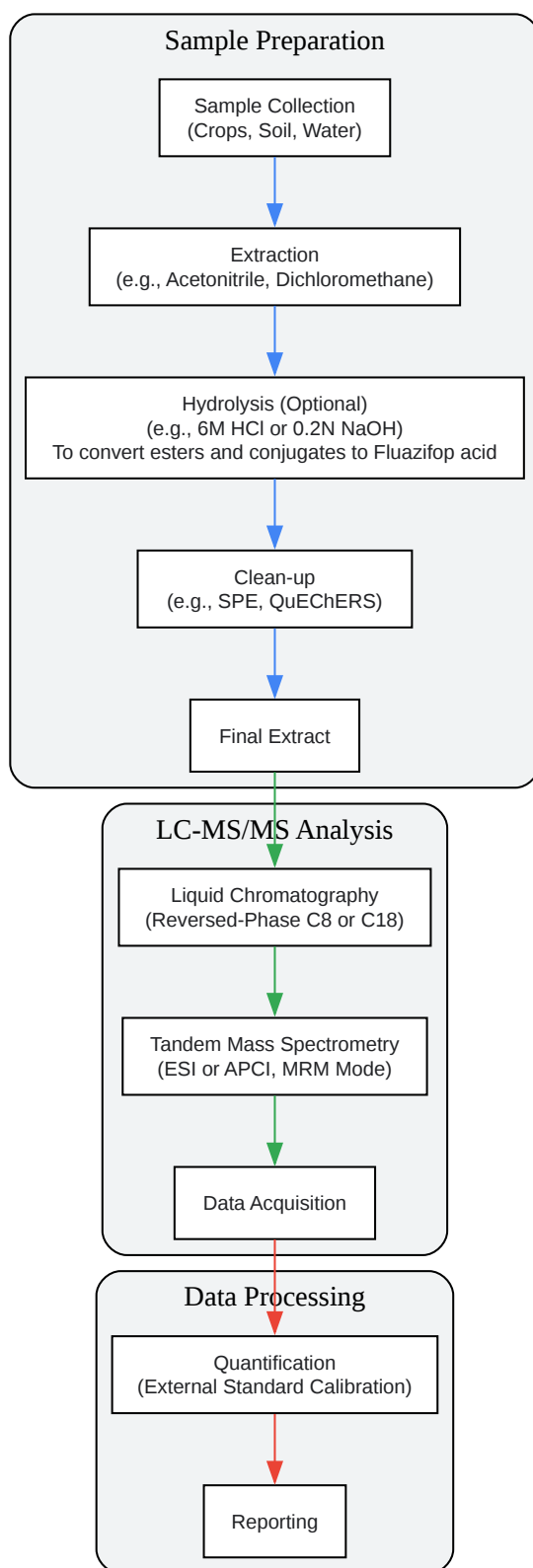
Abstract

This application note describes robust and sensitive liquid chromatography-tandem mass spectrometry (LC-MS/MS) methods for the quantification of the herbicide **Fluazifop-butyl** and its primary metabolites, including Fluazifop acid, in various matrices such as crops, soil, and water. The protocols provided herein offer detailed guidance on sample preparation, chromatographic separation, and mass spectrometric detection, enabling researchers and analytical scientists to achieve low limits of detection and quantification suitable for regulatory compliance and environmental monitoring.

Introduction

Fluazifop-butyl is a selective, post-emergence herbicide used to control grass weeds in a variety of broad-leaved crops.[1] Following application, it is rapidly hydrolyzed in plants and soil to its herbicidally active form, Fluazifop acid.[1][2] Due to the potential for residues to remain in food and the environment, sensitive and specific analytical methods are required for the quantification of both the parent compound and its metabolites. LC-MS/MS has become the technique of choice for this analysis due to its high selectivity and sensitivity. This document outlines validated methods for the determination of **Fluazifop-butyl** and its metabolites in diverse and complex sample types.

Experimental Workflow



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Caption: General workflow for the analysis of **Fluazifop-butyl** and its metabolites.

Quantitative Data Summary

The following tables summarize the quantitative performance of the described LC-MS/MS methods across various matrices.

Table 1: Limits of Detection (LOD) and Quantification (LOQ)

Analyte	Matrix	LOD	LOQ	Reference
Fluazifop-P-butyl	Soil	0.5 µg/kg	1.0 µg/kg	[3]
Fluazifop-P-acid	Soil	0.5 µg/kg	1.0 µg/kg	[3]
Compound X (CGA142110)	Soil	0.5 µg/kg	1.0 µg/kg	[3]
Fluazifop-P	Crops	-	0.01-0.05 mg/kg	[4]
Fluazifop-P-butyl	Water	-	0.10 µg/L	[5]
Fluazifop-P-acid	Water	-	0.10 µg/L	[5]
Compound IV (CGA181847)	Water	-	0.10 µg/L	[5]
Compound X (CGA142110)	Water	-	0.10 µg/L	[5]
Fluazifop-p-butyl	Bivalve Mollusks	2 ng/mL	6 ng/mL	[6]
Fluazifop-p-butyl	Panax ginseng	-	2.0-8.6 µg/kg	[7]
Fluazifop-p-acid (FP)	Panax ginseng	-	3.9-5.8 µg/kg	[7]
TFMP	Panax ginseng	-	3.5-9.0 µg/kg	[7]

Table 2: Recovery Data

Analyte	Matrix	Fortification Level(s)	Average Recovery (%)	Reference
Fluazifop-P-butyl	Soil	LOQ, 10xLOQ, 50xLOQ	70-120	[3]
Fluazifop-P-acid	Soil	LOQ, 10xLOQ, 50xLOQ	70-120	[3]
Compound X (CGA142110)	Soil	LOQ, 10xLOQ, 50xLOQ	70-120	[3]
Fluazifop-p-butyl	Bivalve Mollusks	0.01 and 0.02 mg/kg	76-106	[6]
Fluazifop-p-butyl	Panax ginseng	Not Specified	77.6-97.8	[7]
Fluazifop-p-acid (FP)	Panax ginseng	Not Specified	77.6-97.8	[7]
TFMP	Panax ginseng	Not Specified	77.6-97.8	[7]

Detailed Experimental Protocols

Protocol 1: Analysis of Fluazifop-butyl and Metabolites in Soil

This protocol is adapted from Syngenta Crop Protection Method GRM044.03A for the quantitative determination of fluazifop-P-butyl, fluazifop-P-acid, and Compound X in soil.[3]

1. Sample Preparation

- Weigh 20 ± 0.1 g of soil into a 50-mL disposable plastic centrifuge tube.[3]
- Fortify samples with standard solutions as required for quality control and allow them to equilibrate for 20 minutes.[3]
- Add 30 mL of acetonitrile:10 mM ammonium acetate buffer at pH 5.5 (50:50, v:v) and shake for 20 minutes at room temperature.[3]

- Add another 20 mL of the extraction solvent and shake for an additional 20 minutes.[3]
- Centrifuge the sample and combine the extracts. Adjust the final volume to 50 mL with the ammonium acetate buffer.[3]
- Filter an aliquot of the extract through a 0.2 μ m PTFE syringe filter.[3]
- Dilute 250 μ L of the filtered extract with 750 μ L of a suitable diluent before LC-MS/MS analysis.[3]

2. LC-MS/MS Conditions

- LC System: HPLC system capable of gradient elution.
- Column: Ascentis Express C8, 50 x 3.0 mm, 2.7 μ m particle size.[3]
- Mobile Phase A: 0.1% formic acid in water.[3]
- Mobile Phase B: 0.1% formic acid in methanol.[3]
- Gradient:
 - 0.0-0.5 min: 10% B
 - 1.5-4.0 min: 60% B
 - 4.5-6.5 min: 90% B
 - 6.6-7.5 min: 10% B[3]
- Injection Volume: 10-50 μ L.[3]
- MS System: Triple quadrupole mass spectrometer.
- Ionization: Electrospray Ionization (ESI), with polarity switching.
- MRM Transitions:

- Fluazifop-P-butyl (Positive Mode): 384.15 → 328.00 (Quantification), 384.14 → 282.00 (Confirmation).[3]
- Fluazifop-P-acid (Negative Mode): 326.06 → 254.00 (Quantification), 326.07 → 226.00 (Confirmation).[3]
- Compound X (Positive Mode): 164.05 → 146.00 (Quantification), 164.06 → 75.00 (Confirmation).[3]

Protocol 2: Analysis of Fluazifop-butyl and Metabolites in Water

This protocol is based on the US EPA Environmental Chemistry Method for Fluazifop-p-butyl and its degradates in water.[5]

1. Sample Preparation

- Allow water samples to equilibrate to room temperature.[5]
- If particulates are visible, centrifuge or filter the sample.[5]
- Transfer a 10.0-mL aliquot of the water sample into a 20-mL glass vial.[5]
- Add 1.0 mL of a stabilizer solution (2% acetic acid in acetonitrile).[5]
- Mix well and transfer an appropriate volume into an HPLC vial for analysis.[5]

2. LC-MS/MS Conditions

- LC System: UPLC/HPLC system.
- Ionization: Electrospray Ionization (ESI), with polarity switching.
- Detection Mode: Multiple Reaction Monitoring (MRM).
- Analytes and Ionization Mode:

- Positive Mode: Fluazifop-P-butyl, Compound IV (CGA181847), Compound X (CGA142110).[5]
- Negative Mode: Fluazifop-P-acid.[5]
- Quantification: External standard calibration.[5]

Protocol 3: Analysis of Total Fluazifop Residues in Crops

This protocol involves a hydrolysis step to convert all fluazifop residues to the fluazifop acid metabolite for quantification.

1. Sample Preparation

- Extract the crop sample with an acidified organic solvent.[4]
- Perform a hydrolysis step using 6 M hydrochloric acid to convert **Fluazifop-butyl**, free Fluazifop, and any conjugates to Fluazifop acid.[4]
- Clean up the extract using solid-phase extraction (SPE), for example, with C2(EC) and Si cartridges in tandem.[4]
- Evaporate the eluate and reconstitute in the initial mobile phase for LC-MS/MS analysis.

2. LC-MS/MS Conditions

- LC System: HPLC with gradient elution.
- MS System: Triple quadrupole mass spectrometer.
- Ionization: Atmospheric Pressure Chemical Ionization (APCI).[4]
- Detection Mode: MRM.
- Quantification: All residues are quantified as Fluazifop-P acid.

Conclusion

The LC-MS/MS methods presented provide a reliable and sensitive approach for the quantification of **Fluazifop-butyl** and its key metabolites in various environmental and agricultural matrices. The detailed protocols and performance data serve as a valuable resource for laboratories involved in pesticide residue analysis. The use of matrix-matched standards is recommended for accurate quantification, especially in complex matrices like crops, to compensate for matrix effects.^[1]

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References

- 1. skyfox.co [skyfox.co]
- 2. dacemirror.sci-hub.se [dacemirror.sci-hub.se]
- 3. epa.gov [epa.gov]
- 4. A liquid chromatography-tandem mass spectrometry method for fluazifop residue analysis in crops - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. epa.gov [epa.gov]
- 6. fstjournal.com.br [fstjournal.com.br]
- 7. researchgate.net [researchgate.net]
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